

Essential Safety and Operational Guide for Handling Dutogliptin (PHX-1149)

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Compound of Interest

Compound Name: J-1149
Cat. No.: B12362954

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This document provides critical safety and logistical information for the handling, use, and disposal of Dutogliptin, also identified as PHX-1149. Dutogliptin is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor investigated for its therapeutic potential in managing type 2 diabetes. Adherence to the following protocols is essential to ensure a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE) and Immediate Safety Measures

When handling Dutogliptin (PHX-1149), particularly in its solid, powdered form, a comprehensive approach to personal protection is mandatory to minimize exposure risk.

Recommended Personal Protective Equipment:

Equipment	Specification	Purpose
Eye Protection	Chemical splash goggles	To protect eyes from dust particles and splashes.
Hand Protection	Nitrile gloves (or other chemically resistant gloves)	To prevent skin contact. Gloves must be inspected before use and removed using the proper technique.
Respiratory Protection	Dust respirator or an approved/certified respirator	To avoid inhalation of fine particles, especially when handling the powder form.
Body Protection	Full laboratory suit or gown	To protect skin and clothing from contamination.
Footwear	Closed-toe shoes and boots	To protect feet from spills.

Quantitative Safety and Handling Data

The following table summarizes key quantitative data for the safe handling and storage of Dutogliptin (PHX-1149).

Parameter	Value	Notes
Solubility in DMSO	300 mg/mL (1244.32 mM)	Requires ultrasonic agitation for dissolution. Use freshly opened DMSO as it is hygroscopic.[1]
Solubility in Water	100 mg/mL (414.77 mM)	Requires ultrasonic agitation for dissolution.[1]
Storage of Solid Form	Room temperature	As per supplier recommendation for the tartrate salt.[2]
Storage of Stock Solutions	-80°C for up to 6 months; -20°C for up to 1 month (stored under nitrogen)	To prevent degradation and maintain potency.[1]
Plasma Protein Binding	Low (11%)	
Biological Half-Life	10-13 hours	[3]

Experimental Protocols

Preparation of Stock Solutions

This protocol provides a step-by-step guide for the preparation of stock solutions of Dutogliptin (PHX-1149) for in vitro and in vivo experiments.

Materials:

- Dutogliptin (PHX-1149) powder
- Dimethyl sulfoxide (DMSO), newly opened
- Sterile deionized water
- Ultrasonic bath
- Appropriate sterile centrifuge tubes or vials

- Calibrated pipettes and sterile tips

Procedure:

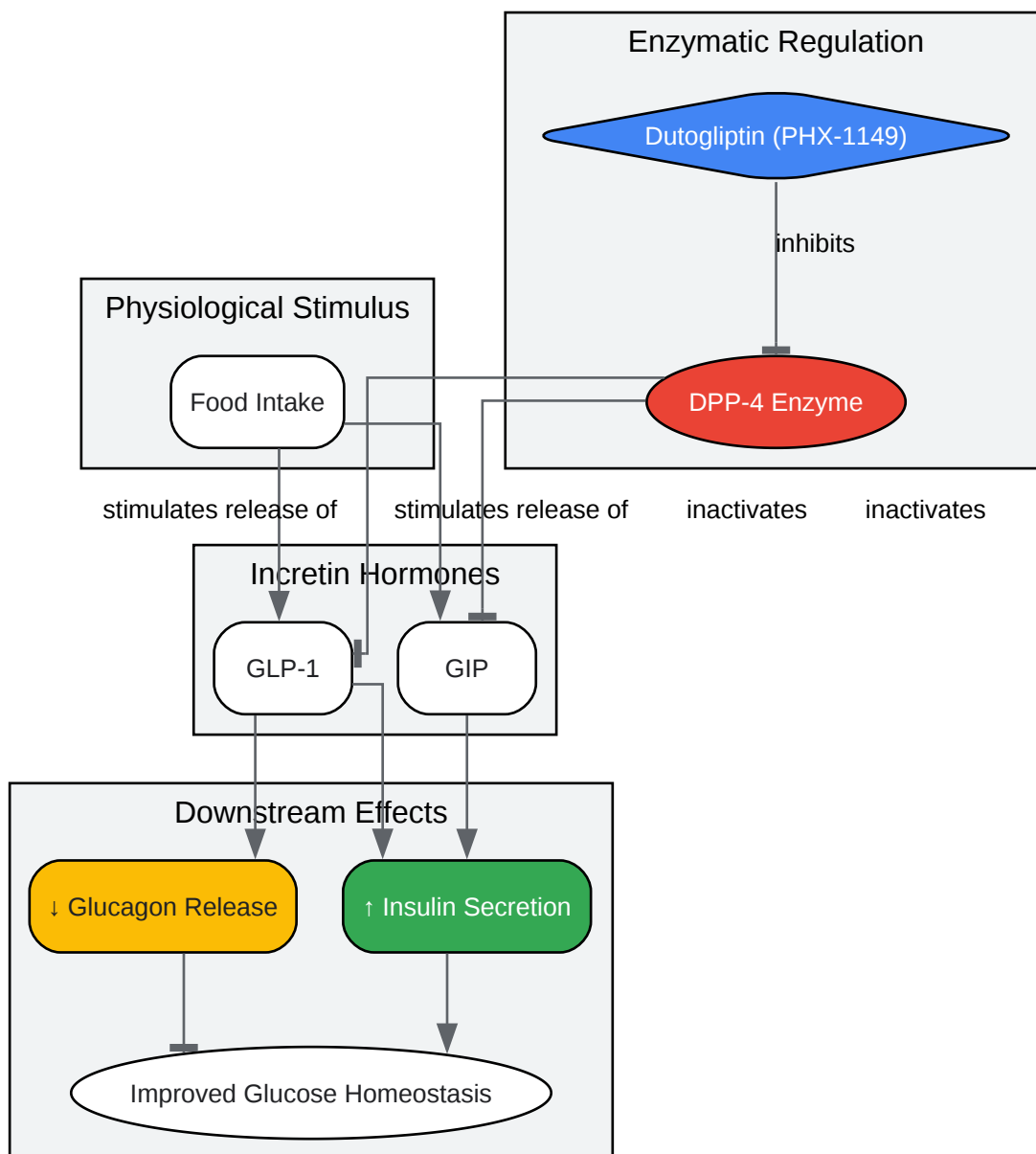
- Pre-dissolution Steps:
 - Bring the Dutogliptin (PHX-1149) vial to room temperature before opening.
 - Weigh the required amount of the compound in a suitable, clean weighing vessel.
- Dissolving in DMSO (for a high concentration stock):
 - Add the appropriate volume of fresh DMSO to the weighed Dutogliptin to achieve the desired concentration (e.g., for a 300 mg/mL stock).
 - Vortex the solution briefly.
 - Place the vial in an ultrasonic bath until the solute is completely dissolved. The solution should be clear.
- Dissolving in Water:
 - For aqueous preparations, add the appropriate volume of sterile deionized water to the weighed Dutogliptin.
 - Vortex and sonicate until a clear solution is obtained.[\[1\]](#)
- Sterilization and Storage:
 - If using the aqueous stock solution for cell culture, it is recommended to sterilize it by passing it through a 0.22 μm filter.[\[1\]](#)
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Ensure vials are tightly sealed and consider storing under a nitrogen atmosphere.[\[1\]](#)

- Preparation of Working Solutions:
 - For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.^[1]
 - Dilute the stock solution to the final desired concentration using the appropriate vehicle (e.g., saline, corn oil, or a formulation with PEG300 and Tween-80).^[1]

Signaling Pathway and Operational Plans

Mechanism of Action: DPP-4 Inhibition

Dutogliptin functions by inhibiting the dipeptidyl peptidase-4 (DPP-4) enzyme. DPP-4 is responsible for the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP). By inhibiting DPP-4, Dutogliptin increases the levels of active incretins, which in turn stimulates insulin secretion and suppresses glucagon release in a glucose-dependent manner, leading to improved glycemic control.

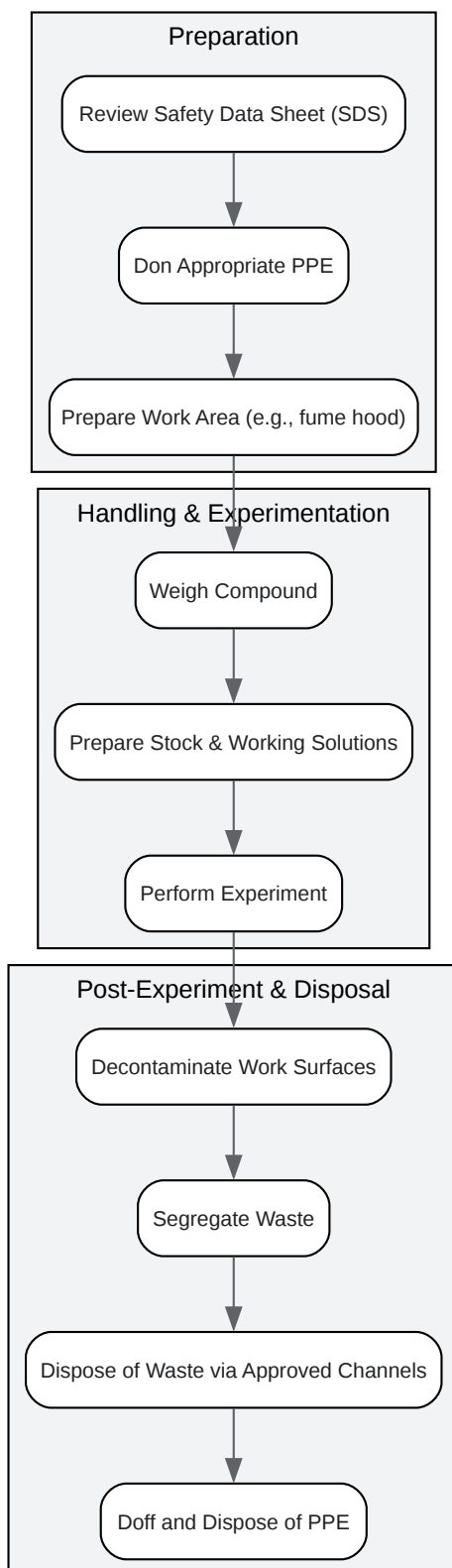


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Mechanism of action for Dutogliptin (PHX-1149) as a DPP-4 inhibitor.

Safe Handling and Disposal Workflow

The following diagram outlines the essential steps for the safe handling and disposal of Dutogliptin in a laboratory setting.



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Procedural workflow for safe handling and disposal of Dutogliptin.

Disposal Plan

Proper disposal of Dutogliptin (PHX-1149) and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Unused Compound:** Unwanted or expired solid Dutogliptin should be treated as hazardous chemical waste. It should be collected in a clearly labeled, sealed container for disposal by a certified chemical waste management service.
- **Liquid Waste:** Aqueous solutions and organic solvent solutions containing Dutogliptin should be collected in separate, labeled hazardous waste containers. Do not dispose of these solutions down the drain.
- **Contaminated Materials:** All disposable items that have come into contact with Dutogliptin, such as gloves, pipette tips, vials, and absorbent pads, should be collected in a designated hazardous waste container.
- **Sharps:** Needles, syringes, and other sharps used for administering Dutogliptin solutions must be disposed of in an approved sharps container.

Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. All waste must be disposed of in accordance with federal, state, and local environmental control regulations.

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